

# Synthesis and Preparation of 1-Pentadecanol-d31: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 1-Pentadecanol-d31

Cat. No.: B1472713

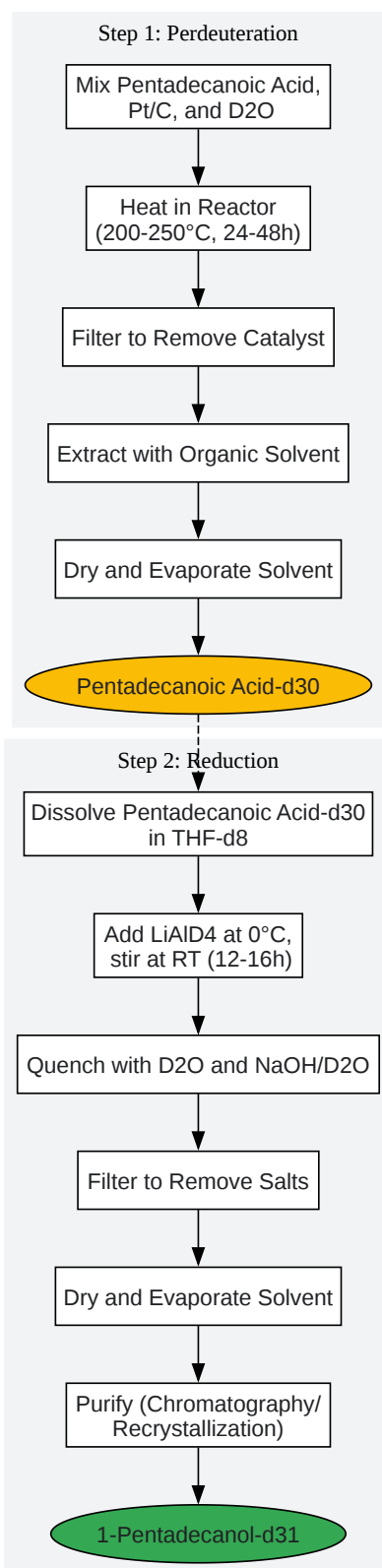
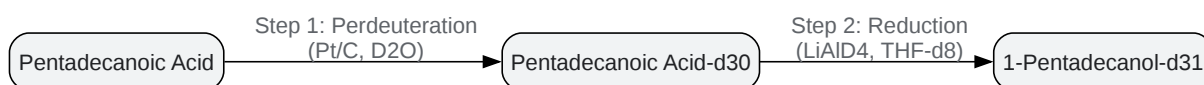
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This technical guide provides a comprehensive overview of a feasible synthetic pathway for the preparation of **1-Pentadecanol-d31**. The synthesis involves a two-step process commencing with the perdeuteration of pentadecanoic acid, followed by the reduction of the resulting deuterated carboxylic acid to the desired **1-Pentadecanol-d31**. This document outlines detailed experimental protocols, presents expected quantitative data in tabular format, and includes visualizations of the synthetic workflow.

## Synthetic Pathway Overview

The synthesis of **1-Pentadecanol-d31** is proposed to proceed via a two-step reaction sequence. The initial step focuses on achieving high isotopic enrichment through the deuteration of the hydrocarbon chain of pentadecanoic acid. The subsequent step involves the reduction of the carboxylic acid functional group to a primary alcohol using a deuterated reducing agent to complete the synthesis of the target molecule.



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